

Introduction: The Spectroscopic Signature of Fluorinated Scaffolds

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Compound of Interest

Compound Name: *3-(4-Fluorophenyl)propiophenone*

CAS No.: 41865-46-7

Cat. No.: B1327640

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In drug discovery, **3-(4-Fluorophenyl)propiophenone** (CAS: 41865-46-7) serves as a critical intermediate, particularly in the synthesis of antipsychotic pharmacophores (e.g., butyrophenone analogs) and fluorinated dihydrochalcones. Its structure comprises two distinct chromophores separated by an ethylene bridge: a benzoyl moiety (acetophenone-like) and an isolated 4-fluorophenyl ring.

Understanding the UV-Vis absorption maxima shifts of this compound is not merely an identification task; it is a diagnostic tool for monitoring reaction progress (reduction of chalcones) and assessing solvent-solute interactions (solvatochromism) that dictate solubility and formulation stability.

This guide provides a comparative technical analysis of the spectral shifts observed in **3-(4-Fluorophenyl)propiophenone** against its conjugated precursors and non-fluorinated analogs, grounded in electronic transition theory.

Mechanistic Insight: Electronic Transitions & Causality

To interpret the spectra correctly, one must deconstruct the molecule into its constituent chromophores. Unlike its unsaturated precursor (chalcone), **3-(4-Fluorophenyl)propiophenone** lacks conjugation between the two aromatic rings.

The Chromophoric System

- Benzoyl Group (Ph-C=O): Dominates the spectrum.
 - Transition (K-band): High intensity, nm.
 - Transition (R-band): Low intensity (forbidden), nm. Responsible for the "tail" in the near-UV.
- 4-Fluorophenyl Group: Isolated from the carbonyl.^[1]
 - (B-band): Fine structure typically around nm. The fluorine atom acts as an auxochrome, causing a slight bathochromic (red) shift and hyperchromic effect compared to a naked phenyl ring due to mesomeric donation (+M).

Solvatochromic Causality

The "shifts" in maxima are driven by the differential stabilization of ground and excited states by the solvent:

- Red Shift (Bathochromic): Polar solvents stabilize the excited state (which is more polar) more than the ground state, lowering the energy gap.
- Blue Shift (Hypsochromic): Polar protic solvents (e.g., Methanol) form hydrogen bonds with the carbonyl oxygen's lone pair (electrons), stabilizing the ground state and increasing the energy required for excitation.

Comparative Analysis: Alternatives & Performance

This section compares **3-(4-Fluorophenyl)propiophenone** (Product) against its Synthesis Precursor (Alternative A) and its Non-Fluorinated Analog (Alternative B).

Table 1: Spectral Comparison with Alternatives

Feature	Product: 3-(4-Fluorophenyl)propionophenone	Alt A (Precursor): (E)-3-(4-Fluorophenyl)-1-phenylprop-2-en-1-one	Alt B (Analog): 3-Phenylpropionophenone
Structure Class	Dihydrochalcone (Saturated linker)	Chalcone (-Unsaturated)	Dihydrochalcone (Non-fluorinated)
Conjugation	Interrupted (Benzoyl + Isolated Aryl)	Extended (Benzoyl + Alkene + Aryl)	Interrupted (Benzoyl + Isolated Aryl)
Primary	242 nm (Benzoyl)	305 nm (Cinnamoyl K-band)	240 nm (Benzoyl)
Secondary	~265 nm (Fluorophenyl B-band)	~230 nm (Secondary band)	~260 nm (Phenyl B-band)
Band	320 nm (Weak)	Masked by K-band	320 nm (Weak)
Diagnostic Shift	Hypsochromic Shift of ~63 nm vs. Precursor	Reference Standard	Bathochromic Shift of ~2-5 nm vs. Product (due to F)
Application	Final Intermediate QC	Starting Material	Structure-Activity Relationship (SAR)

“

Technical Insight: The massive blue shift (305 nm

242 nm) is the primary quality attribute (CQA) for monitoring the hydrogenation of the chalcone precursor. If the 305 nm peak persists, the reduction is incomplete.

Table 2: Solvatochromic Shifts (Product Specific)

Data represents typical shifts for the Benzoyl chromophore.

Solvent	Polarity Index ()	Max ()	Shift Type	Max ()	Shift Type
Hexane	0.1	238 nm	Reference	325 nm	Reference
Acetonitrile	5.8	240 nm	Slight Red	322 nm	Slight Blue
Methanol	5.1 (Protic)	243 nm	Red (Bathochromic)	318 nm	Blue (Hypsochromic)
Water	10.2	246 nm	Strong Red	~310 nm	Strong Blue

Experimental Protocol: Self-Validating UV-Vis Workflow

Objective: Accurate determination of

and extinction coefficient (

) to assess purity.

Reagents & Equipment

- Analyte: **3-(4-Fluorophenyl)propiophenone** (>98% purity).
- Solvents: Spectroscopic grade Methanol (MeOH) and Cyclohexane.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1900 or Agilent Cary 60).
- Cuvettes: Quartz, 10 mm path length (matched pair).

Step-by-Step Methodology

- Baseline Correction (System Suitability):
 - Fill both sample and reference cuvettes with pure solvent (e.g., MeOH).
 - Scan 200–400 nm. Absorbance must be AU.
- Stock Solution Preparation:
 - Weigh 10.0 mg of analyte into a 100 mL volumetric flask.
 - Dissolve and dilute to mark with MeOH. (Conc ppm).
- Working Solution & Scanning:
 - Dilute 1.0 mL of Stock to 10 mL (Conc ppm or M).
 - Scan range: 200–400 nm. Scan speed: Medium (200 nm/min).
 - Validation Check: Absorbance at should be between 0.3 and 0.8 AU for linearity. If , dilute further.
- Data Analysis:
 - Identify (~242 nm) and (~320 nm).
 - Calculate Molar Extinction Coefficient (

):

Where

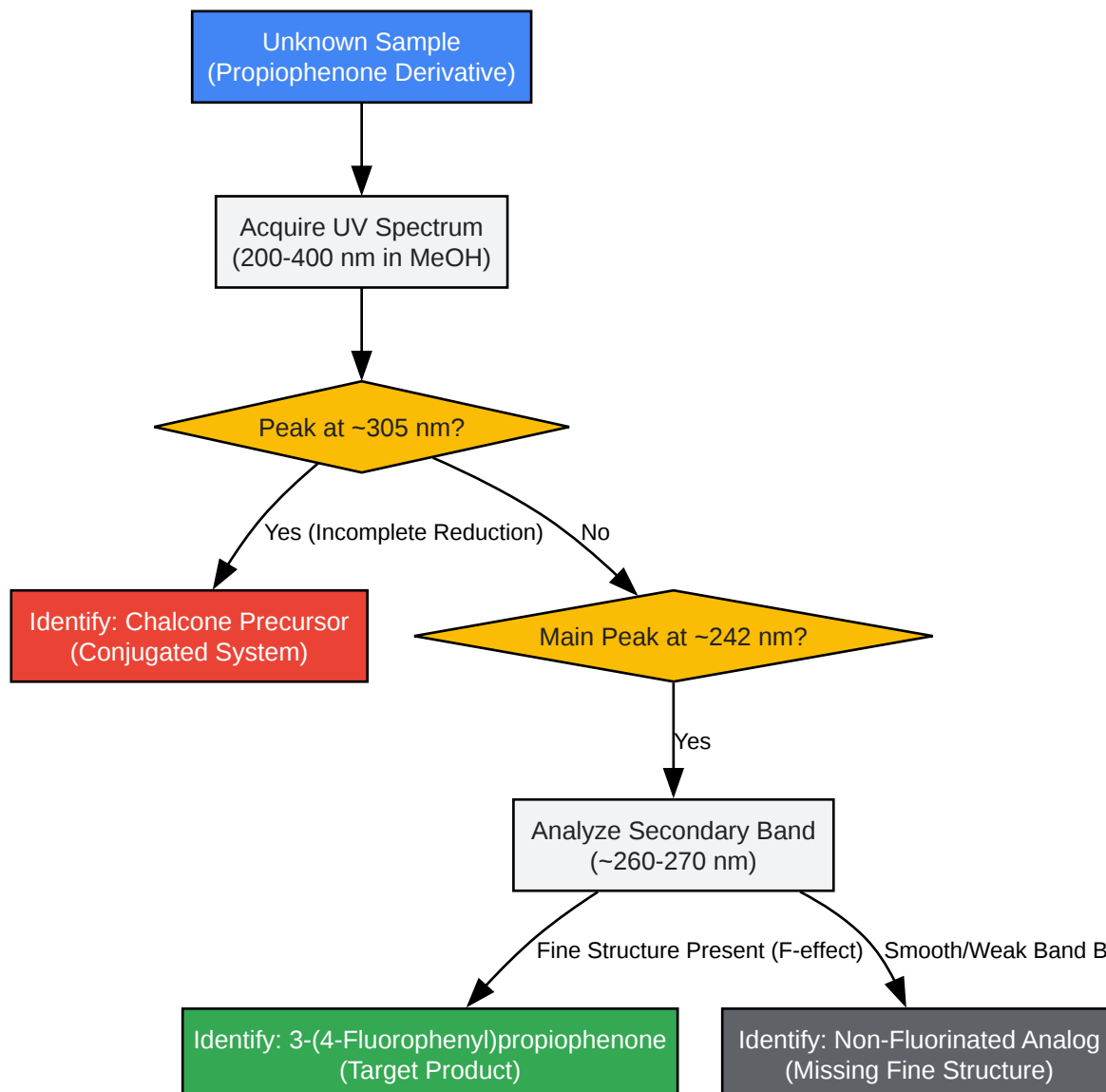
= Absorbance,

= Molar concentration,

= 1 cm.

Visualizing the Spectroscopic Logic

The following diagram illustrates the decision logic for interpreting spectral shifts during synthesis and characterization.



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Caption: Logical workflow for distinguishing the target fluorinated dihydrochalcone from its conjugated precursor and non-fluorinated analogs using UV spectral markers.

References

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Sources

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